

An In-depth Technical Guide to 1-Methyl-cyclobutylamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methyl-cyclobutylamine

Cat. No.: B1316286

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Publicly available information on **1-Methyl-cyclobutylamine** hydrochloride is limited. This guide compiles the available data and provides context based on related compounds. Specific experimental data such as spectroscopic analyses and detailed, validated protocols for this particular molecule are not readily found in the public domain.

Introduction

1-Methyl-cyclobutylamine hydrochloride is a cyclic amine salt that holds potential as a building block in medicinal chemistry and drug discovery. The cyclobutane motif is of increasing interest to researchers due to its unique conformational properties, which can impart favorable characteristics to drug candidates, such as metabolic stability and improved pharmacokinetic profiles. This document provides a summary of the known properties, potential synthetic approaches, and applications of **1-Methyl-cyclobutylamine** hydrochloride.

Physicochemical Properties

The fundamental physicochemical properties of **1-Methyl-cyclobutylamine** hydrochloride are summarized in the table below. While qualitative solubility information is available from some commercial suppliers, quantitative data is not widely reported.

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₂ ClN	[1][2][3]
Molecular Weight	121.61 g/mol	[1][2][3]
Melting Point	241-244 °C	[4][5]
Physical Form	Solid	[1][3]
Solubility	Soluble in water and ethanol	[4]

Synthesis and Purification

Synthetic Approach

A specific, detailed experimental protocol for the synthesis of **1-Methyl-cyclobutylamine** hydrochloride is not readily available in published literature. However, a plausible synthetic route can be adapted from the known synthesis of cyclobutylamine from cyclobutanecarboxylic acid.^[6] This would likely involve the synthesis of 1-methylcyclobutanecarboxylic acid followed by a Curtius, Hofmann, or Schmidt rearrangement to yield the free amine, which can then be converted to the hydrochloride salt.

A potential synthetic workflow is outlined below:



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Caption: A potential synthetic workflow for **1-Methyl-cyclobutylamine** hydrochloride.

Purification

Purification of the final product would likely involve recrystallization from a suitable solvent system, such as ethanol/ether, to yield a crystalline solid. The purity could be assessed by standard analytical techniques such as melting point determination and chromatography.

Spectroscopic Data

As of the latest available information, experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **1-Methyl-cyclobutylamine** hydrochloride are not published in the public domain. Researchers are advised to acquire this data upon synthesis or acquisition of the compound. For reference, the expected spectral characteristics can be predicted based on the structure and data from analogous compounds.

Applications in Drug Development

Cyclobutylamine derivatives are recognized as valuable scaffolds in medicinal chemistry. They can serve as bioisosteres for other groups, offering a three-dimensional structure that can favorably interact with biological targets.^[7]

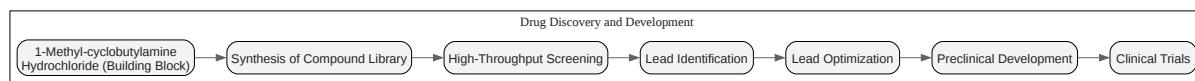
Potential as Building Blocks for Bioactive Molecules

The incorporation of small, rigid carbocycles like cyclobutane can lead to improved metabolic stability and potency of drug candidates. **1-Methyl-cyclobutylamine** hydrochloride can be used as a key intermediate in the synthesis of more complex molecules targeting a variety of biological pathways.

Role in Inhibitor Development

Derivatives of cyclobutylamine have been explored as components of inhibitors for various enzymes. For instance, the cyclobutylamine moiety has been incorporated into inhibitors of histone demethylase KDM1A and protein kinase B (AKT), both of which are important targets in cancer therapy.^{[8][9][10]}

The general role of such a building block in a drug discovery cascade is illustrated below:



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Caption: The role of **1-Methyl-cyclobutylamine** hydrochloride in a typical drug discovery workflow.

Safety Information

Based on available safety data for similar compounds, **1-Methyl-cyclobutylamine** hydrochloride should be handled with care. It is classified as an irritant.^[3] Standard laboratory safety protocols, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, are recommended when handling this compound.

Conclusion

1-Methyl-cyclobutylamine hydrochloride is a chemical entity with potential utility in the field of drug discovery and development. While a comprehensive public dataset for this specific molecule is lacking, its structural features suggest it could be a valuable building block for creating novel therapeutic agents. Further research and characterization are necessary to fully elucidate its properties and potential applications. Researchers working with this compound are encouraged to perform their own analytical characterization to ensure the quality and identity of their materials.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Methyl-cyclobutylamine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316286#1-methyl-cyclobutylamine-hydrochloride-properties]

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